

techniques for removing vinyl chloride from 1,1-Difluoroethane

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Compound of Interest

Compound Name: 1,1-Difluoroethane

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Technical Support Center: Purification of 1,1-Difluoroethane

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working on the removal of vinyl chloride from **1,1-Difluoroethane** (HFC-152a).

Frequently Asked Questions (FAQs)

Q1: Why is it difficult to remove vinyl chloride from **1,1-Difluoroethane** using conventional distillation?

A1: Vinyl chloride and **1,1-Difluoroethane** form an azeotrope or an azeotrope-like mixture, particularly when the concentration of **1,1-Difluoroethane** is high (above 81-85 mole%).^{[1][2]} An azeotrope is a mixture of two or more liquids whose proportions cannot be altered by simple distillation. This makes separating these two compounds to a high degree of purity challenging with standard distillation techniques.^{[1][2]}

Q2: What are the primary methods for separating vinyl chloride from **1,1-Difluoroethane**?

A2: The most common and effective methods for this separation include:

- **Extractive Distillation:** This technique involves introducing a third component, an extractive agent, to alter the relative volatility of vinyl chloride and **1,1-Difluoroethane**, thereby

breaking the azeotrope and allowing for separation.[1]

- Reactive Purification: Treating the crude **1,1-Difluoroethane** mixture with hydrogen fluoride (HF) can effectively remove residual vinyl chloride.[3]
- Adsorption: Using adsorbents like activated carbon can be employed to capture vinyl chloride from the mixture.[3]

Q3: What level of purity for **1,1-Difluoroethane** can be achieved with these methods?

A3: With advanced techniques like extractive distillation, it is possible to obtain **1,1-Difluoroethane** that is substantially free of vinyl chloride, with concentrations of vinyl chloride less than 10 parts per million (ppm) by weight.[1] Treatment with hydrogen fluoride can also yield **1,1-Difluoroethane** with less than 10 mg/kg of vinyl chloride.[3]

Troubleshooting Guides

Issue 1: Conventional distillation is not achieving the desired purity of **1,1-Difluoroethane**.

- Cause: The formation of an azeotrope between **1,1-Difluoroethane** and vinyl chloride is the likely cause.[1][2]
- Solution: Switch to an extractive distillation process. This involves introducing an extractive agent that will increase the relative volatility of **1,1-Difluoroethane**, allowing it to be separated as the overhead product.[1]

Issue 2: The chosen extractive agent is not effective.

- Cause: The extractive agent may not have the optimal properties for this specific separation. The effectiveness of an extractive agent is related to its ability to alter the activity coefficients of the components.[1]
- Solution: Select an appropriate extractive agent. Suitable agents include aliphatic hydrocarbons, chlorocarbons, and alcohols with normal boiling points between 10°C and 120°C.[1] The efficiency of the separation (required agent flow and number of stages) increases with a larger activity coefficient ratio between **1,1-Difluoroethane** and vinyl chloride in the presence of the agent.[1]

Issue 3: Residual impurities remain after purification.

- Cause: The initial reaction to produce **1,1-Difluoroethane** from vinyl chloride and hydrogen fluoride can result in various by-products besides unreacted vinyl chloride, such as hydrogen chloride, 1-chloro-1-fluoroethane, and vinyl fluoride.[\[1\]](#)
- Solution: A multi-step purification process may be necessary. Conventional distillation can be used initially to remove the bulk of impurities.[\[1\]](#) This can be followed by a more specialized technique like extractive distillation or treatment with hydrogen fluoride to remove the persistent vinyl chloride azeotrope.[\[1\]](#)[\[3\]](#)

Experimental Protocols

Extractive Distillation for Vinyl Chloride Removal

Objective: To separate vinyl chloride from **1,1-Difluoroethane** using extractive distillation to overcome the azeotropic limitation.

Methodology:

- Column Setup: Utilize an extractive distillation column with a sufficient number of theoretical stages.
- Feed Points: Introduce the crude mixture of **1,1-Difluoroethane** and vinyl chloride at a lower feed point in the column.[\[1\]](#) The extractive agent is introduced at an upper feed point.[\[1\]](#)
- Extractive Agent Selection: Choose an appropriate extractive agent from the class of aliphatic hydrocarbons, chlorocarbons, or alcohols with a boiling point between 10°C and 120°C.[\[1\]](#)
- Process Operation: The extractive agent flows down the column, contacting the vaporous mixture. In the presence of the agent, the relative volatility of **1,1-Difluoroethane** to vinyl chloride is increased.[\[1\]](#)
- Product Recovery: Highly purified **1,1-Difluoroethane** is recovered as the overhead product from the top of the column.[\[1\]](#) The bottoms product, containing the extractive agent, vinyl chloride, and other less volatile impurities, is collected from the bottom.[\[1\]](#)

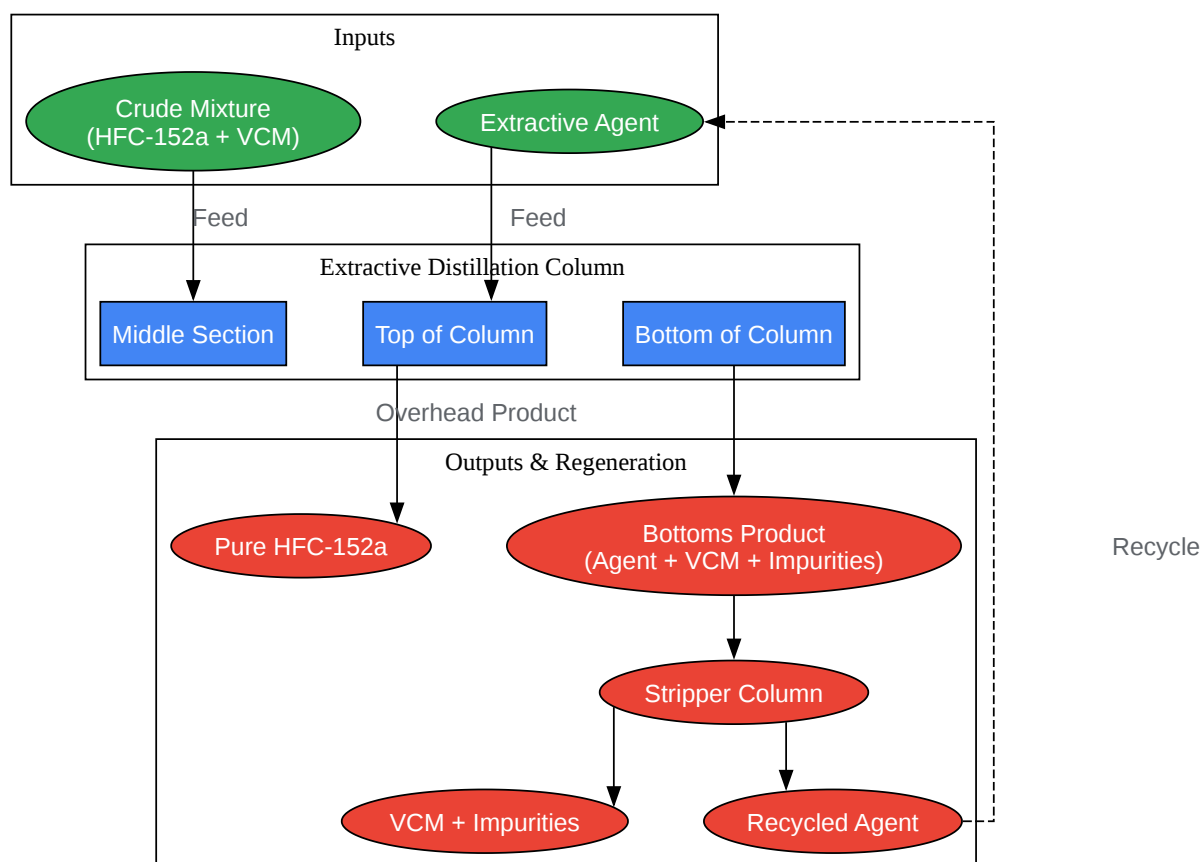
- Agent Regeneration: The extractive agent can be separated from the vinyl chloride and other impurities in a subsequent stripper or distillation column and recycled back to the extractive distillation column.[\[1\]](#)

Data Presentation

Table 1: Purity of **1,1-Difluoroethane** Achievable with Different Purification Techniques

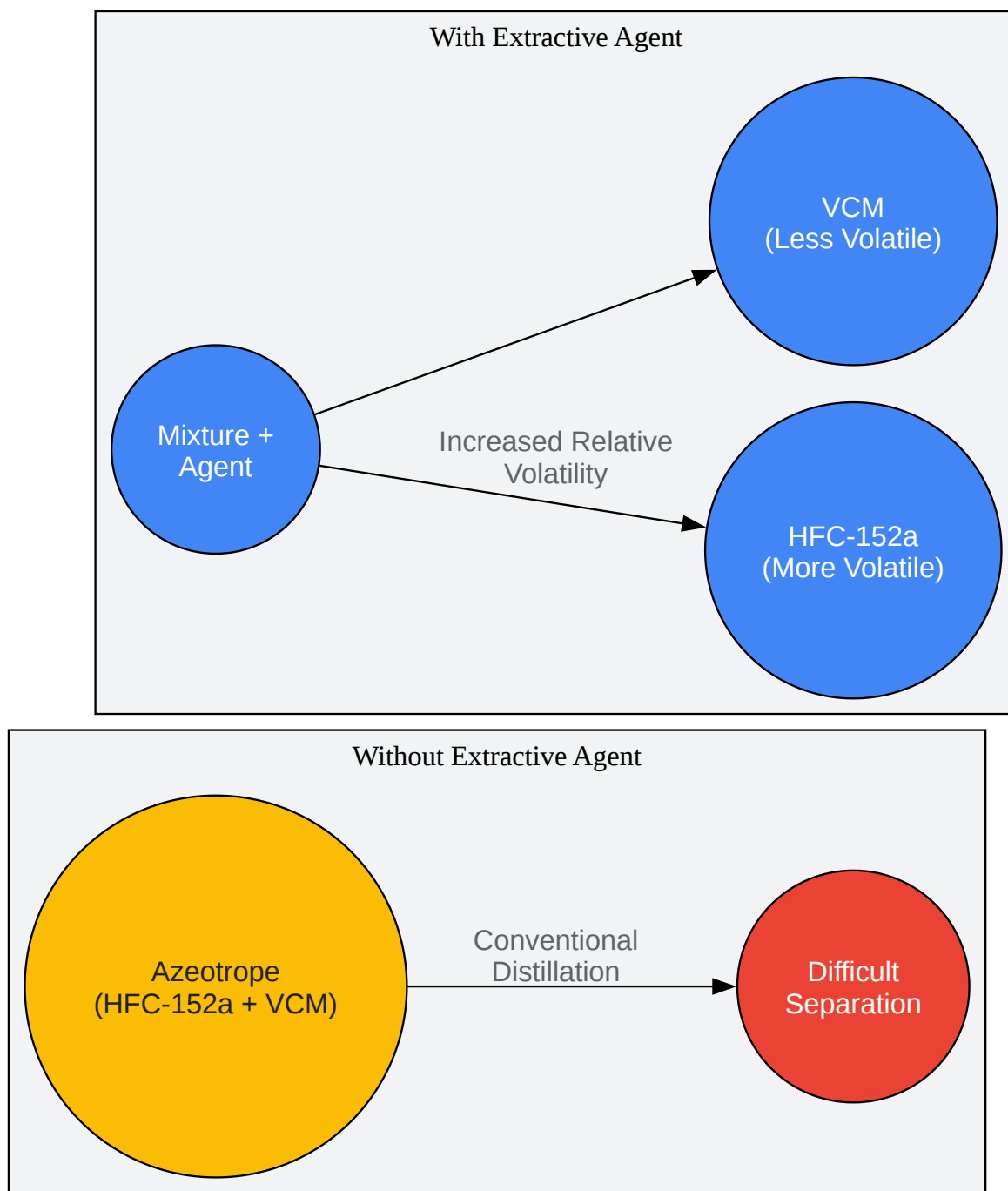
Purification Technique	Final Vinyl Chloride Concentration	Reference
Extractive Distillation	< 10 ppm by weight	[1]
Treatment with Hydrogen Fluoride	< 10 mg/kg	[3]

Visualizations



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Caption: Workflow for extractive distillation of **1,1-Difluoroethane**.



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Caption: Principle of extractive distillation for azeotrope breaking.

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